

A Researcher's Guide to Evaluating Calcium Nitrate Tetrahydrate from Different Suppliers

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Compound of Interest

Compound Name: Calcium nitrate tetrahydrate

Cat. No.: B083963

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For researchers, scientists, and professionals in drug development, the quality and consistency of chemical reagents are paramount. **Calcium nitrate tetrahydrate**, a key source of calcium ions, is utilized in numerous applications, from cell culture media to the synthesis of biomaterials. The seemingly minute differences between products from various suppliers—in terms of purity, solubility, and contaminant profiles—can have a significant impact on experimental outcomes. This guide provides an objective comparison of ACS Reagent Grade **calcium nitrate tetrahydrate** from prominent suppliers, supported by standardized experimental protocols to empower researchers to conduct their own evaluations.

Comparative Analysis of Supplier Specifications

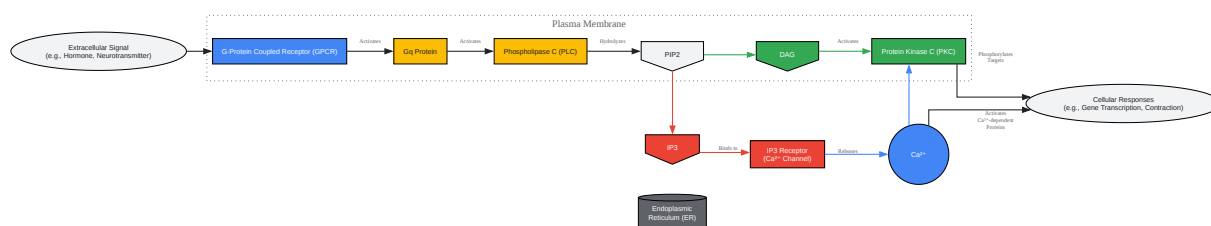
The American Chemical Society (ACS) sets the benchmark for reagent-grade chemicals, providing detailed specifications for assay purity and maximum allowable limits for various impurities. Below is a comparison of the ACS specifications with the product specifications published by three major suppliers for their ACS Reagent Grade **calcium nitrate tetrahydrate**. This data provides a baseline for what a researcher should expect from a high-quality reagent.

Parameter	ACS Reagent Specification	Supplier A (Thermo Fisher Scientific)	Supplier B (Sigma-Aldrich/Merck)	Supplier C (Spectrum Chemical)
Assay (as $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$)	99.0–103.0%	99.0 to 103.0%	99.0-102.0% (complexometric)	99.0 - 102.0%
pH of a 5% Solution at 25°C	5.0–7.0	5.0 to 7.0	5.0-7.0	5.0 - 7.0
Insoluble Matter	≤0.005%	≤0.005 %	≤0.005%	≤0.005%
Chloride (Cl)	≤0.001%	Not Specified	≤0.005%	≤0.001%
Nitrite (NO_2)	≤0.001% (to pass test)	Not Specified	≤0.001%	≤0.001%
Sulfate (SO_4)	≤0.002%	Not Specified	≤0.002%	≤0.002%
Barium (Ba)	≤0.005%	≤50 ppm (0.005%)	≤0.005%	≤0.005%
Heavy Metals (as Pb)	≤5 ppm	≤5ppm (ICP-OES)	≤0.0005%	≤5 ppm
Iron (Fe)	≤5 ppm	Not Specified	≤0.0005%	≤5 ppm
Magnesium (Mg)	≤0.05%	Not Specified	≤0.01%	≤0.05%
Potassium (K)	≤0.005%	0.005%	≤0.005%	≤0.005%
Sodium (Na)	≤0.01%	Not Specified	≤0.01%	≤0.01%
Strontium (Sr)	≤0.05%	Not Specified	≤0.01%	≤0.05%

Note: Data is compiled from publicly available product specification sheets from supplier websites. "Not Specified" indicates that the information was not readily available on the primary specification sheet. Researchers should always refer to the certificate of analysis (CofA) for lot-specific values.

The Critical Role of Calcium in Cellular Signaling

The purity of a calcium source is especially critical in biological research due to calcium's role as a ubiquitous second messenger.^[1] Even trace amounts of heavy metal contaminants can interfere with enzymatic activity or generate oxidative stress, confounding experimental results. The Inositol 1,4,5-trisphosphate (IP3) and Diacylglycerol (DAG) pathway is a primary mechanism by which extracellular signals are transduced to elicit a cellular response via the controlled release of intracellular calcium.





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References

- 1. journals.physiology.org [journals.physiology.org]
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